

Application Note: Solvent Selection Strategy for Morpholine Hydrobromide Reactions

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Compound of Interest

Compound Name: Morpholine, hydrobromide

CAS No.: 6377-82-8

Cat. No.: B1662019

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Executive Summary

Morpholine Hydrobromide (Morpholine HBr, CAS 10024-89-2) serves two distinct roles in modern research: as a stable, solid source of the volatile morpholine base in organic synthesis, and as a critical organic cation precursor in the development of low-dimensional lead-halide perovskites.

The successful utilization of Morpholine HBr hinges on a binary solvent strategy:

- High-Polarity Solvation: Overcoming the ionic lattice energy for reaction homogeneity (e.g., DMSO, DMF, Water).
- Anti-Solvent Precipitation: Inducing controlled crystallization or purification (e.g., Diethyl Ether, Toluene).

This guide provides a scientifically grounded framework for solvent selection, moving beyond trial-and-error to a mechanistic understanding of solubility parameters and reactivity profiles.

Physicochemical Profile & Solubility Data

Morpholine HBr is an ionic salt.^[1] Its solubility is governed by the dielectric constant (

) and the ability of the solvent to solvate the morpholinium cation (

) and bromide anion (

).

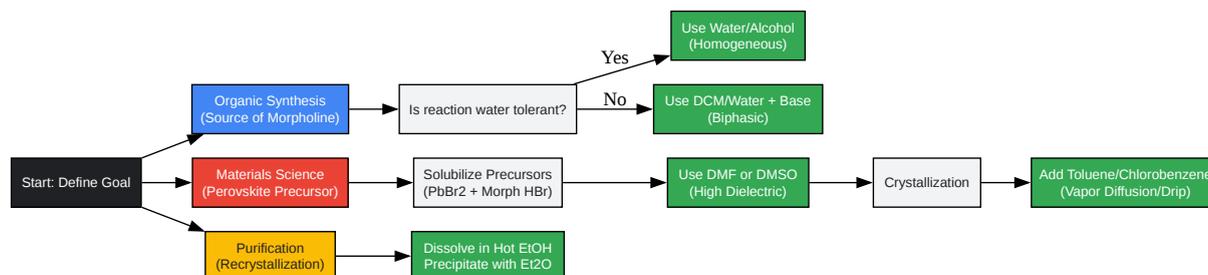
Table 1: Solubility Profile of Morpholine Hydrobromide

Solvent Class	Representative Solvents	Solubility Status	Primary Application
Protic Polar	Water, Methanol, Ethanol	High	Recrystallization, Aqueous workup
Aprotic Polar	DMSO, DMF, DMAc, GBL	High	Perovskite synthesis, SNAr reactions
Aprotic Non-Polar	Diethyl Ether, Hexanes, Toluene	Insoluble	Anti-solvent precipitation, Washing
Chlorinated	Dichloromethane (DCM), Chloroform	Low/Negligible	Biphasic extraction (free base only)
Ketones/Esters	Acetone, Ethyl Acetate	Low	Anti-solvent (moderate strength)

Key Insight: Morpholine HBr is hygroscopic. When using it in moisture-sensitive applications (e.g., perovskite photovoltaics), anhydrous polar aprotic solvents (DMSO/DMF) are strictly required to prevent hydration of the crystal lattice.

Decision Matrix: Selecting the Right Solvent

The choice of solvent depends entirely on the "Fate of the Morpholinium Ion"—whether it is a reactant, a product, or a structural component.



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Figure 1: Solvent selection logic based on experimental intent. High contrast nodes indicate terminal solvent choices.

Detailed Protocols

Protocol A: Recrystallization of Morpholine Hydrobromide

Objective: Purification of commercial or synthesized Morpholine HBr to remove excess acid or oxidation byproducts.

Principle: Exploits the steep solubility curve of the salt in alcohols vs. its insolubility in ethers.

- **Dissolution:** Place crude Morpholine HBr (10 g) in a round-bottom flask. Add absolute Ethanol (approx. 30-50 mL).
- **Heating:** Heat the mixture to reflux (approx. 78°C) with stirring until the solid completely dissolves. If insoluble particles remain, filter the hot solution through a heated funnel.
- **Concentration:** Allow the solution to cool slightly. If the volume is excessive, reduce it by rotary evaporation until the solution becomes slightly turbid.

- **Precipitation (Anti-Solvent):** Slowly add Diethyl Ether (or cold Acetone) dropwise to the warm solution until a persistent cloudiness appears.
- **Crystallization:** Cool the flask to room temperature, then place it in an ice bath (0-4°C) for 2 hours. White crystalline needles should form.
- **Isolation:** Filter the crystals under vacuum. Wash the filter cake with cold Diethyl Ether (3 x 10 mL).
- **Drying:** Dry the solid in a vacuum oven at 60°C for 4 hours to remove residual solvent.

Protocol B: Synthesis of Morpholinium Lead Bromide (Perovskite Precursor)

Objective: Synthesis of 1D Morpholinium Lead Bromide (

) for optoelectronic applications.

Principle: Morpholine HBr and Lead(II) Bromide (

) must be co-dissolved in a high-dielectric solvent (DMF) to form the complex perovskite lattice upon supersaturation.

- **Stoichiometry:** Weigh Morpholine HBr (1.0 eq) and (1.0 eq) in a glovebox (nitrogen atmosphere).
- **Solvation:** Add anhydrous DMF (N,N-Dimethylformamide) to achieve a concentration of 0.5 M.
- **Mixing:** Stir at 60°C for 1 hour. The solution should become clear and colorless (or slightly yellow).
 - **Note:** If remains undissolved, add DMSO dropwise (up to 10% v/v) to increase solubility.
- **Crystal Growth (Vapor Diffusion):**

- Transfer the precursor solution into a small vial.
- Place this open vial inside a larger jar containing Toluene (Anti-solvent).
- Seal the larger jar. Toluene vapor will slowly diffuse into the DMF solution, reducing solubility and growing high-quality single crystals over 24-48 hours.
- Harvesting: Isolate crystals by filtration and wash with Toluene.

Critical Troubleshooting & Safety

Common Issues

- "Oiling Out" during Recrystallization: This occurs if the anti-solvent is added too quickly or the solution is too concentrated.
 - Fix: Re-heat the mixture to dissolve the oil, add a small amount of the polar solvent (Ethanol), and cool much more slowly.
- Yellow Discoloration: Indicates oxidation of the morpholine ring or presence of free bromine.
 - Fix: Recrystallize from Ethanol containing a trace amount of activated charcoal.

Safety Considerations (HBr Specifics)

- Corrosivity: Morpholine HBr can release trace Hydrobromic Acid (HBr) upon heating or contact with strong acids. Always work in a fume hood.
- Incompatibility: Avoid mixing with strong oxidizers (e.g., permanganates, peroxides) as this can lead to fire or explosion.
- Solvent Hazards: DMF and DMSO are skin-permeable. When carrying dissolved lead (), they pose a severe neurotoxicity risk. Double-glove (Nitrile/Laminate) is mandatory.

References

- Perovskite Synthesis: Royal Society of Chemistry (RSC). "Synthesis of Formamidinium Lead Halide Perovskite Nanocrystals." Available at: [\[Link\]](#)

- Morpholinium Salts in Materials:ResearchGate. "Design of Two Lead Halide Perovskite Crystals with Moderate Nonlinear Optical Properties." Available at: [\[Link\]](#)
- Safety Data:Redox. "Safety Data Sheet: Morpholine." Available at: [\[Link\]](#) (Generic SDS Reference for Morpholine derivatives).

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Sources

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